

4-Iodophenol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Iodophenol

Cat. No.: B032979

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An in-depth exploration of the chemical identifiers, properties, synthesis, and applications of **4-Iodophenol** (CAS Number: 540-38-5), with a focus on its relevance to researchers, scientists, and professionals in drug development.

Core Chemical Identifiers and Properties

4-Iodophenol, also known as p-iodophenol, is an aromatic organic compound that serves as a versatile intermediate in various chemical syntheses.^{[1][2]} It is a colorless to light brown crystalline solid.^[2] Below is a summary of its key chemical identifiers and physicochemical properties.

Identifier/Property	Value	Reference
CAS Number	540-38-5	[1] [2] [3] [4]
IUPAC Name	4-Iodophenol	[1] [5]
Synonyms	p-Iodophenol, para-Iodophenol, 4-Hydroxyiodobenzene	[1] [2] [3]
Molecular Formula	C ₆ H ₅ IO	[1] [2] [4] [5]
Molecular Weight	220.01 g/mol	[1] [3] [4]
Melting Point	92-94 °C	[6]
Boiling Point	138 °C at 5 mmHg	[4] [6]
Density	1.8573 g/cm ³ (at 112 °C)	[1]
Acidity (pKa)	9.33	[1]
Appearance	White to gray to brown powder or crystals	[4]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and ether.	[2]
InChI Key	VSMDINRNYYEDRN-UHFFFAOYSA-N	[5]
SMILES	<chem>C1=CC(=CC=C1O)I</chem>	[1]

Experimental Protocols

Detailed methodologies for the synthesis and key reactions involving **4-Iodophenol** are crucial for its practical application in a laboratory setting.

Synthesis of 4-Iodophenol from 4-Aminophenol

A common and effective method for the synthesis of **4-Iodophenol** is through the diazotization of 4-aminophenol followed by a Sandmeyer-type reaction with an iodide salt.[\[7\]](#) A detailed

protocol based on a patented synthetic method is provided below.

Materials:

- 4-Aminophenol
- Sulfuric acid solution
- Potassium nitrite
- Sodium iodide
- Metal powder (e.g., iron or aluminum powder)
- Organic solvent (e.g., ether, ethanol, or methyl ether)
- Reducing solution (e.g., potassium sulfite or bisulfite solution)
- Salt solution (e.g., potassium carbonate solution)
- Deionized water
- Potassium iodide test paper

Procedure:

- Diazonium Salt Formation:
 - To a reaction flask equipped with a stirrer, thermometer, and dropping funnel, add water and cool to 2-6 °C.
 - Slowly add 80-100 mL of a sulfate solution.
 - Add 1.5 mol of 4-aminophenol in batches while stirring to dissolve.
 - Slowly add a solution of 1.5 mol of potassium nitrite in 200 mL of water dropwise.
 - Monitor the reaction with potassium iodide test paper to determine the endpoint of diazotization.

- After completion, add 30 mL of strong phosphoric acid to the diazonium salt solution.
- Iodination:
 - In a separate reaction vessel, dissolve 1.5-2 mol of sodium iodide in 300 mL of aqueous solution and cool to 3-8 °C.
 - Slowly add the diazonium salt solution prepared in step 1 while maintaining a stirring speed of 100 rpm.
 - After 10 minutes, add 2 g of metal powder (iron or aluminum).
 - Maintain the solution temperature at 85-90 °C until the evolution of nitrogen gas ceases. An oily substance will form in the flask.
- Extraction and Purification:
 - Cool the reaction mixture to 20-30 °C.
 - Extract the oily product with an organic solvent (e.g., ether).
 - Wash the organic extract sequentially with a reducing solution (e.g., potassium bisulfite) and a salt solution (e.g., potassium carbonate).
 - Perform reduced pressure distillation on the washed organic layer, collecting the fraction at 120-135 °C.
 - Recrystallize the distillate from methyl ether to obtain pure **4-Iodophenol**.

Suzuki-Miyaura Coupling Reaction

4-Iodophenol is an excellent substrate for palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form C-C bonds. This reaction is fundamental in the synthesis of biaryl compounds, which are important scaffolds in many pharmaceutical agents.

General Procedure:

- In a reaction vessel, combine **4-Iodophenol** (1 equivalent), an arylboronic acid (1.1-1.5 equivalents), and a palladium catalyst (e.g., 10% Pd/C).
- Add a base, such as potassium carbonate (K_2CO_3), and a suitable solvent, often water or a mixture of water and an organic solvent.
- Heat the reaction mixture under reflux for a specified time (e.g., 30 minutes) or until the reaction is complete as monitored by TLC.
- After cooling, the product can be isolated by extraction and purified by recrystallization or column chromatography.

Heck Reaction

The Heck reaction provides a method for the arylation of alkenes. **4-Iodophenol** can be coupled with various alkenes using a palladium catalyst.

General Procedure:

- Combine **4-Iodophenol**, an alkene, a palladium catalyst (e.g., palladium acetate), a phosphine ligand (if necessary), and a base (e.g., triethylamine) in a suitable solvent.
- Heat the mixture under an inert atmosphere.
- Upon completion, the product is isolated through standard workup procedures.

Enhanced Chemiluminescence (ECL) Assay

4-Iodophenol is widely used as an enhancer in horseradish peroxidase (HRP)-catalyzed chemiluminescent reactions, significantly increasing the light output and sensitivity of assays like Western blotting and ELISAs.^{[7][8]}

General Principle: In the presence of hydrogen peroxide (H_2O_2), HRP catalyzes the oxidation of luminol, which produces light. **4-Iodophenol** acts as an enhancer, increasing the light output by several orders of magnitude.^[8]

Workflow:

- An analyte is typically immobilized on a solid phase (e.g., a membrane or microplate well).
- An HRP-conjugated antibody or other probe specifically binds to the analyte.
- After washing away unbound conjugates, a substrate solution containing luminol, H_2O_2 , and **4-Iodophenol** is added.
- The light emitted from the ensuing reaction is measured using a luminometer or imaging system, providing a quantitative measure of the analyte.

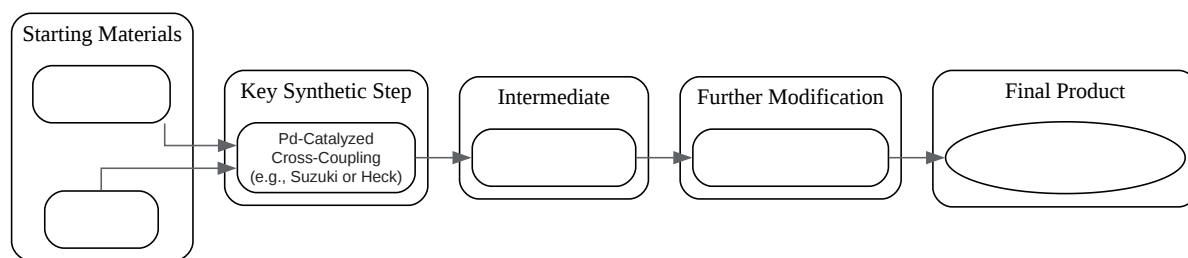
Applications in Drug Development and Research

4-Iodophenol is a valuable building block in the synthesis of a wide range of biologically active molecules.

- **Pharmaceutical Intermediates:** It serves as a key intermediate in the production of various pharmaceutical compounds.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- **Estrogen Receptor Agonists:** A notable application is in the synthesis of agonists for the estrogen β receptor, which are of interest for treating hormone-dependent diseases like certain cancers and osteoporosis.[\[8\]](#)[\[9\]](#)
- **Diagnostic Agents:** Its use in enhanced chemiluminescence assays makes it a crucial component in diagnostic tools for detecting cancer cells and other biomarkers.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- **Organic Synthesis:** The reactivity of the C-I bond allows for diverse chemical modifications, enabling the creation of complex molecules for novel drug candidates and materials science applications.[\[4\]](#)[\[8\]](#)

Visualizing a Key Application: Synthesis of Estrogen Receptor Agonists

The synthesis of agonists targeting the estrogen β receptor often involves multi-step organic reactions where **4-Iodophenol** can be a critical starting material or intermediate. The following diagram illustrates a generalized synthetic workflow.



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Caption: Generalized workflow for synthesizing an estrogen β receptor agonist using **4-iodophenol**.

Safety and Handling

4-Iodophenol is classified as a hazardous substance and requires careful handling.

- Hazards: It is harmful if swallowed or in contact with skin and causes severe skin burns and eye damage.[11][12] It may also cause skin sensitization.[13]
- Precautions: Use in a well-ventilated area and avoid inhalation of dust.[11][13] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[11][13]
- Storage: Store in a cool, dry place away from light and incompatible materials such as strong oxidizing agents.[2][6]

This technical guide provides a comprehensive overview of **4-iodophenol**, highlighting its chemical identity, practical synthesis and reaction protocols, and its significant role in research and development, particularly in the pharmaceutical industry. The provided data and methodologies aim to support researchers in their effective and safe utilization of this versatile compound.

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